

Application Note & Protocol: Mass Spectrometry Analysis of Carnitine and its Acyl Esters

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Compound of Interest

Compound Name: Carnitine hydrochloride

Cat. No.: B1142550

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Carnitine and its acyl esters, collectively known as acylcarnitines, are crucial molecules in cellular energy metabolism.[1][2] Their primary function is to facilitate the transport of long-chain fatty acids from the cytoplasm into the mitochondrial matrix for β -oxidation, a key energy-generating process.[3][4] The analysis of carnitine and acylcarnitine profiles in biological matrices such as plasma, serum, and dried blood spots is a vital diagnostic tool for identifying inborn errors of metabolism, including fatty acid oxidation disorders and organic acidemias.[1][5] Furthermore, alterations in acylcarnitine levels have been implicated as potential biomarkers in a range of complex diseases, such as type 2 diabetes and cardiovascular conditions.[6][7]

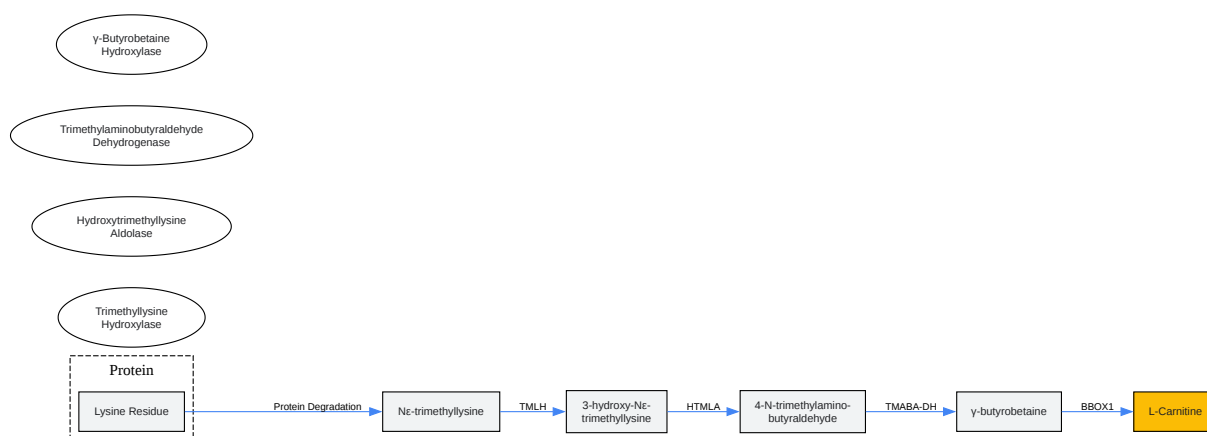
Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has become the gold standard for the quantification of carnitine and acylcarnitines due to its high sensitivity, specificity, and throughput.[8][9] This application note provides a detailed protocol for the analysis of these compounds, including sample preparation, LC-MS/MS parameters, and data analysis.

Biochemical Pathways

Carnitine Biosynthesis

L-carnitine is endogenously synthesized from the essential amino acids lysine and methionine, primarily in the liver and kidneys.[10][11] The biosynthetic pathway involves a series of

enzymatic reactions, starting with the methylation of a lysine residue within a protein to form trimethyllysine.[12][13] This is followed by four key enzymatic steps to produce carnitine.[14]

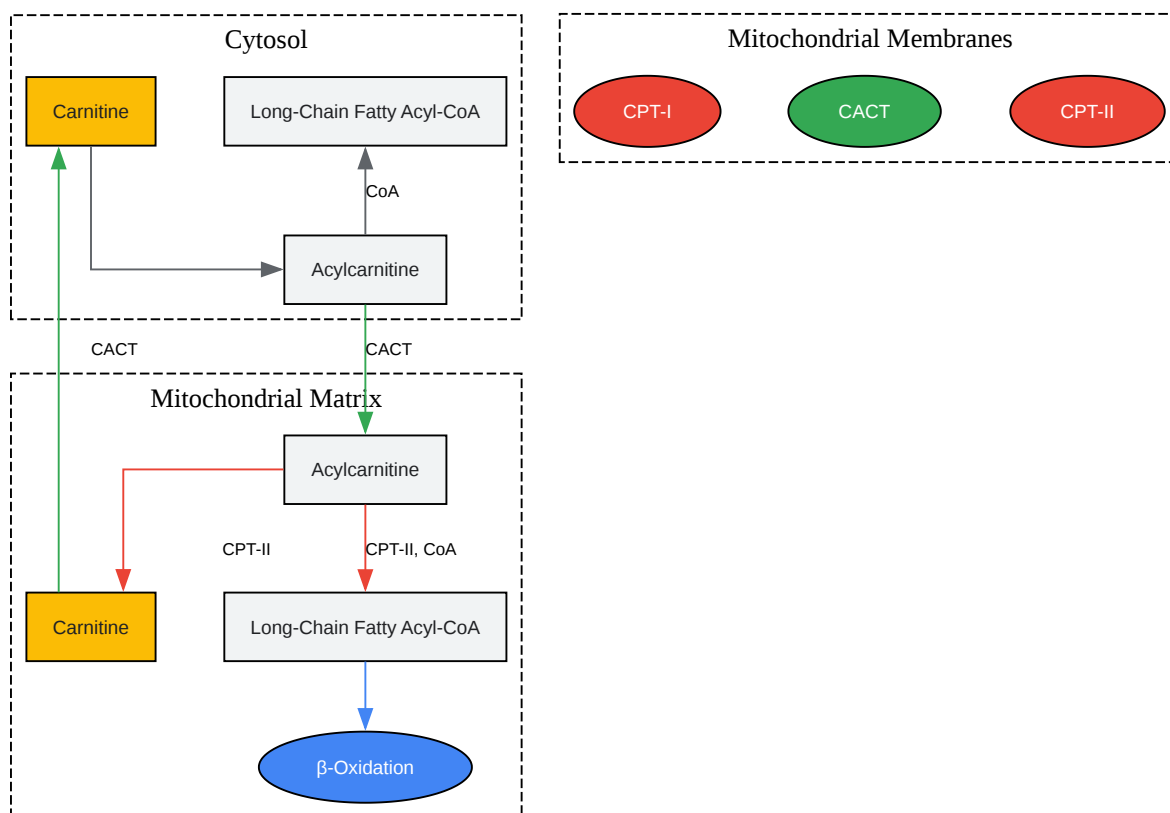


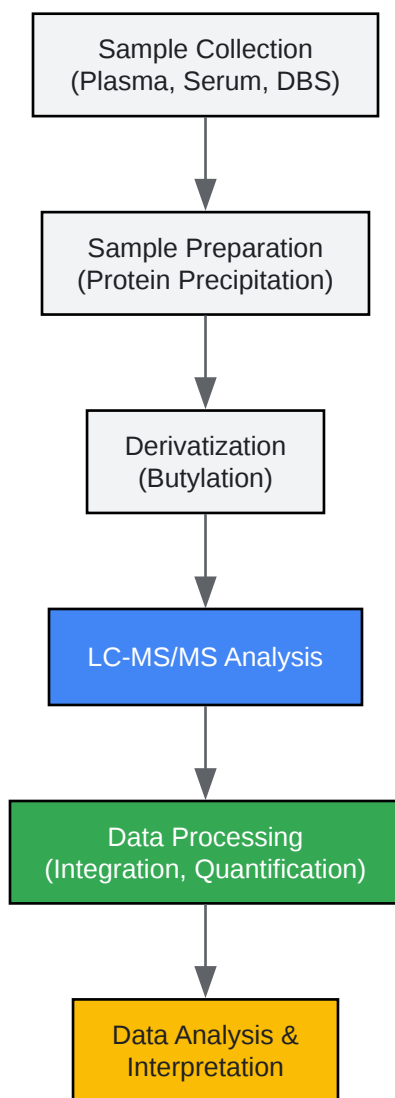
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Caption: Carnitine Biosynthesis Pathway.

Fatty Acid Oxidation and the Carnitine Shuttle

The carnitine shuttle system is essential for transporting long-chain fatty acids into the mitochondria for β -oxidation.[4] This process involves three key enzymes: carnitine palmitoyltransferase I (CPT-I), carnitine-acylcarnitine translocase (CACT), and carnitine palmitoyltransferase II (CPT-II).[15]





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